

# Essential Safety and Operational Guide for Handling 2,4-Dichlorophenethylamine

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## Compound of Interest

Compound Name: 2,4-Dichlorophenethylamine

Cat. No.: B1295462

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **2,4-Dichlorophenethylamine**. Adherence to these procedures is vital for ensuring personal safety and proper management of this chemical.

Chemical Identifier:

- Name: **2,4-Dichlorophenethylamine**
- CAS Number: 52516-13-9[1][2]
- Molecular Formula: C<sub>8</sub>H<sub>9</sub>Cl<sub>2</sub>N[2][3]
- Physical Form: Liquid[1]

## Hazard Identification and Personal Protective Equipment (PPE)

**2,4-Dichlorophenethylamine** is classified as a hazardous chemical with the following GHS classifications:

- H315: Causes skin irritation[1][3]
- H319: Causes serious eye irritation[1][3]
- H335: May cause respiratory irritation[1][3]

The signal word for this chemical is "Warning"[1][2]. To mitigate these risks, the following personal protective equipment is mandatory.

Protection Type	Recommended Equipment	Rationale
Eye and Face Protection	Chemical safety goggles or a full-face shield.	Protects against splashes that can cause serious eye irritation[1][4].
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber), a fully buttoned lab coat, and full-length pants.	Prevents skin contact, which can cause irritation[1][5].
Respiratory Protection	A NIOSH-approved respirator, such as a dust mask type N95 (US), should be used when handling the liquid outside of a certified chemical fume hood to prevent inhalation of vapors.	Necessary to prevent respiratory tract irritation[1][4][6].

## Quantitative Safety Data

No specific Occupational Exposure Limits (OELs) have been established for **2,4-Dichlorophenethylamine**. Therefore, it is crucial to handle this chemical with caution and always within a certified chemical fume hood to minimize exposure.

Parameter	Value	Source
Flash Point	113 °C (235.4 °F) - closed cup	[1][4]
Density	1.26 g/mL at 25 °C	[1][4]

## Operational Plan and Handling Procedures

A systematic approach is essential for the safe handling of **2,4-Dichlorophenethylamine**.

## Receiving and Storage

- **Inspection:** Upon receipt, carefully inspect the container for any signs of damage or leaks. Ensure the label is intact and legible.
- **Storage:** Store the chemical in a cool, dry, and well-ventilated area, away from incompatible materials. Keep the container tightly closed[7][8]. The storage class for this chemical is 11 - Combustible Solids (as per one source, though it is a liquid, indicating it should be stored with combustible materials)[1].

## Handling and Use

- **Engineering Controls:** All handling of **2,4-Dichlorophenethylamine**, including weighing and solution preparation, must be conducted in a certified chemical fume hood to minimize inhalation exposure[9][10].
- **Personal Hygiene:** Wash hands thoroughly with soap and water after handling the chemical and before leaving the laboratory. Do not eat, drink, or apply cosmetics in the laboratory[7][11].
- **Solution Preparation:** When preparing solutions, slowly add the chemical to the solvent to prevent splashing. Ensure all containers are clearly labeled with the chemical name, concentration, and date.

## Spill Management

In the event of a spill, follow these procedures:

- **Immediate Action:** Alert others in the immediate area and evacuate if necessary. If the spill is large or you are unsure how to handle it, contact your institution's emergency response team.
- **Containment (for minor spills):** For small spills, create a dike around the liquid using an inert absorbent material like vermiculite or sand, working from the outside in[1].
- **Cleanup:** Once absorbed, carefully scoop the material into a designated, sealed container for hazardous waste disposal. Decontaminate the spill area with a suitable cleaning agent[2].

## Emergency Procedures

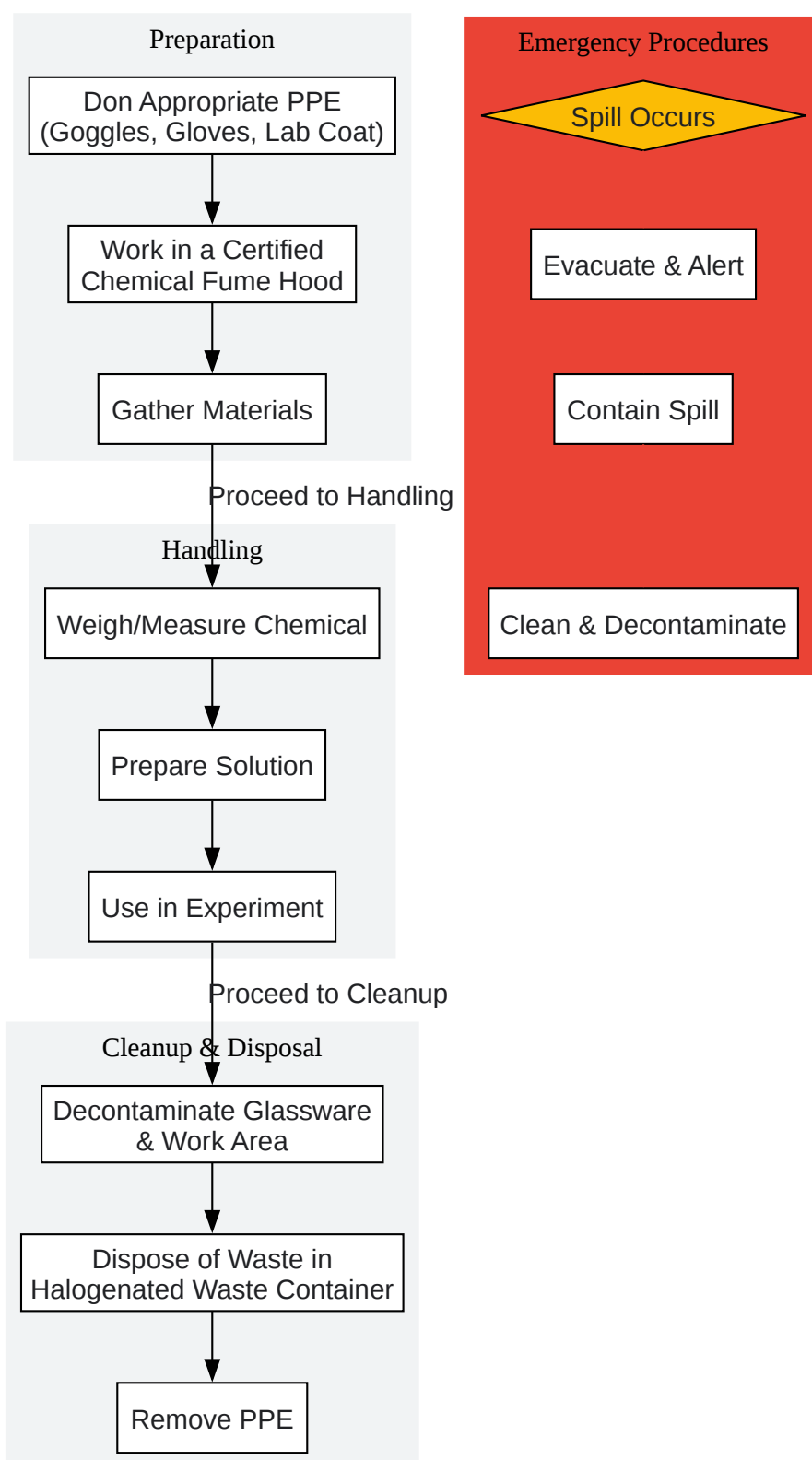
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention[7].
- Skin Contact: Remove contaminated clothing and wash the affected skin area with plenty of soap and water. If irritation persists, seek medical attention[1][7].
- Inhalation: Move the affected person to fresh air. If they are not breathing, give artificial respiration. Seek medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

## Disposal Plan

Proper disposal of **2,4-Dichlorophenethylamine** and its waste is critical to prevent environmental contamination.

- Waste Segregation: As a chlorinated organic compound, it must be disposed of in a container specifically designated for halogenated organic waste[4][12][13]. Do not mix with non-halogenated waste.
- Container Labeling: All waste containers must be clearly labeled as "Hazardous Waste" and include the full chemical name.
- Professional Disposal: The disposal of chemical waste must be handled by a licensed and qualified hazardous waste disposal company in accordance with all local, state, and federal regulations[14][15]. Do not dispose of this chemical down the drain or in regular trash.

## Safe Handling Workflow



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Caption: Workflow for the safe handling of **2,4-Dichlorophenethylamine**.

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